

In-depth Technical Guide: Solubility of 4-Methylisoquinolin-8-amine

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Compound of Interest

Compound Name: 4-Methylisoquinolin-8-amine

Cat. No.: B15247360

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Technical Guide on the Solubility of **4-Methylisoquinolin-8-amine**

This technical guide addresses the solubility of **4-Methylisoquinolin-8-amine** in various solvents, a critical parameter for its application in research and drug development. A thorough investigation of publicly available scientific literature was conducted to compile this report.

Quantitative Solubility Data

Extensive searches for quantitative solubility data for **4-Methylisoquinolin-8-amine** in common organic and aqueous solvents did not yield specific numerical values (e.g., in mg/mL or mol/L). The current body of scientific literature appears to lack detailed public reports on the precise solubility of this specific compound.

However, qualitative solubility information is available for a closely related isomer, 4-Methylisoquinolin-5-amine. This information is presented below, but it should be noted that solubility can vary significantly between isomers.

Table 1: Qualitative Solubility of 4-Methylisoquinolin-5-amine

Solvent Class	Solvent Name	Solubility
Alcohols	Alcohol (General)	Soluble[1]
Halogenated Hydrocarbons	Dichloromethane (DCM)	Soluble[1]

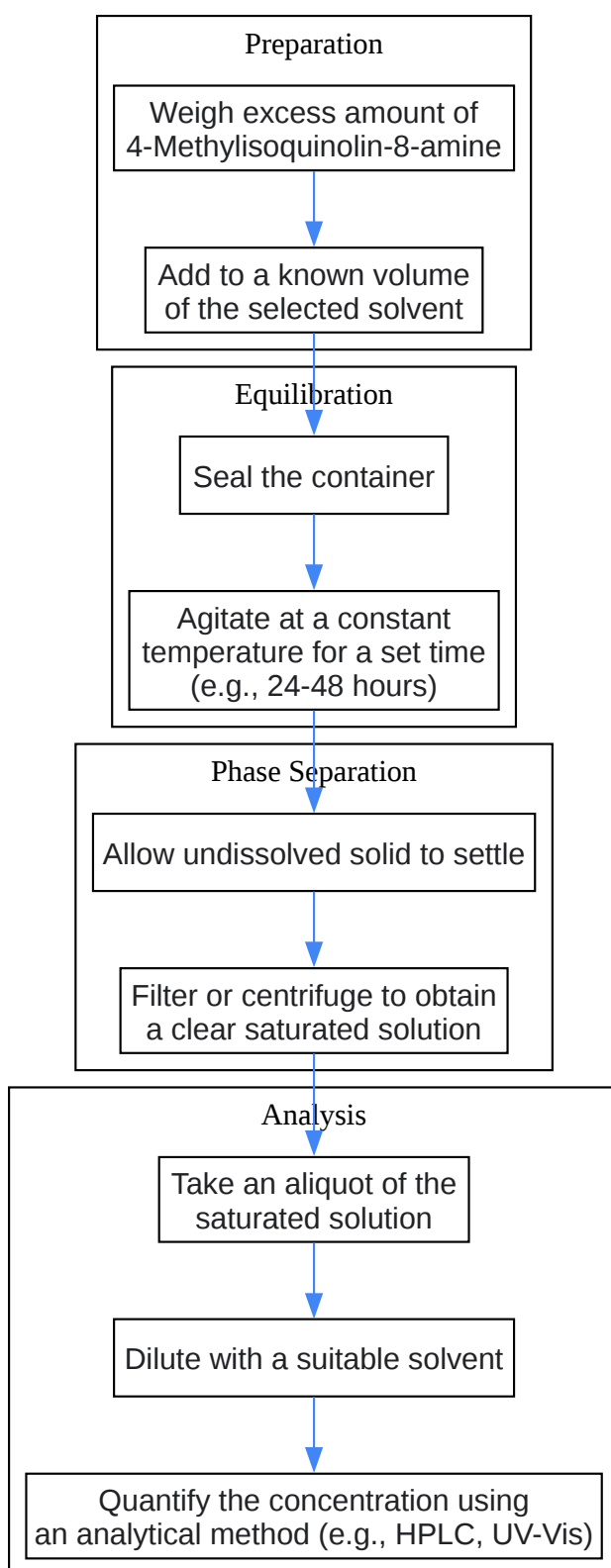
Note: This data is for 4-Methylisoquinolin-5-amine and should be used only as a preliminary guide for solvent selection for **4-Methylisoquinolin-8-amine**. Experimental verification is highly recommended.

Experimental Protocols for Solubility Determination

Detailed experimental protocols specifically for determining the solubility of **4-Methylisoquinolin-8-amine** have not been identified in the reviewed literature. However, a general and widely accepted methodology for determining the solubility of a solid compound in a solvent is the shake-flask method, followed by a suitable analytical technique for quantification.

A generalized workflow for such an experiment is provided below.

Generalized Experimental Workflow for Solubility Determination



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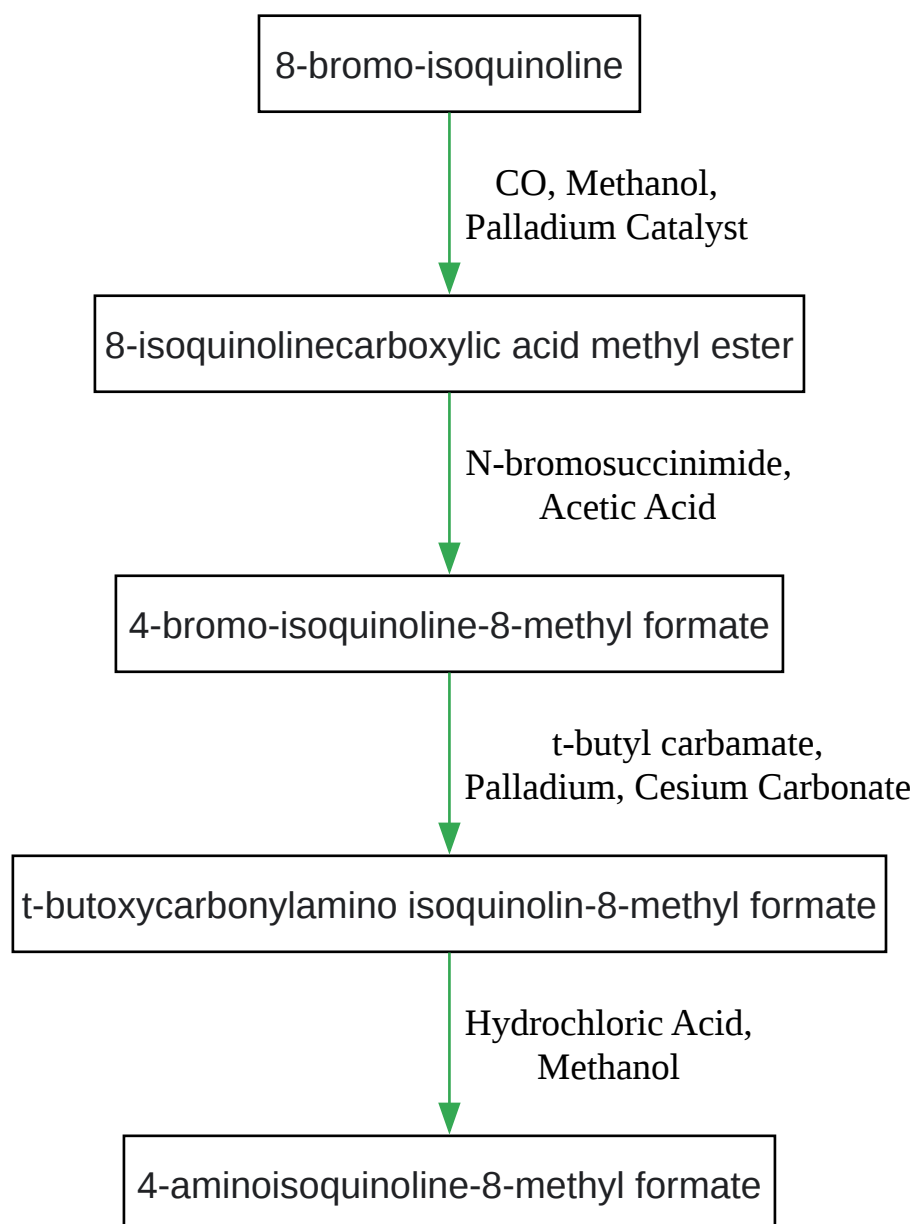
Caption: A generalized workflow for determining the solubility of a solid compound.

Signaling Pathways and Logical Relationships

The search did not yield specific information on signaling pathways directly modulated by **4-Methylisoquinolin-8-amine**. However, related isoquinoline structures are known to interact with various biological targets. For instance, some isoquinoline derivatives act as inhibitors of enzymes or modulators of receptors in the central nervous system.

In the absence of specific data for the target compound, a logical diagram illustrating a general synthesis approach for a related compound, 4-aminoisoquinoline-8-methyl formate, is provided based on available patent information. This may offer insights into the chemical context of **4-Methylisoquinolin-8-amine**.

Synthesis Pathway for a Related Amino-isoquinoline Derivative



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Caption: Synthesis of 4-aminoisoquinoline-8-methyl formate.[2][3]

Summary and Recommendations

There is a notable lack of publicly available quantitative solubility data for **4-Methylisoquinolin-8-amine**. The qualitative solubility of a related isomer, 4-Methylisoquinolin-5-amine, in alcohol and dichloromethane suggests that these may be suitable starting points for solubility experiments.

It is strongly recommended that researchers and drug development professionals experimentally determine the solubility of **4-Methylisoquinolin-8-amine** in solvents relevant to their specific applications. The generalized shake-flask protocol outlined in this guide provides a standard methodology for such determinations. Further research into the biological activity and potential signaling pathways of **4-Methylisoquinolin-8-amine** is also warranted to fully understand its therapeutic potential.

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References

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- 2. CN104447547B - Synthesis method of 4-aminoisoquinoline-8-methyl formate - Google Patents [patents.google.com]
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